

# S-Ethyl-CoA molecular weight and formula

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## Compound of Interest

Compound Name: **S-Ethyl-CoA**  
Cat. No.: **B1205947**

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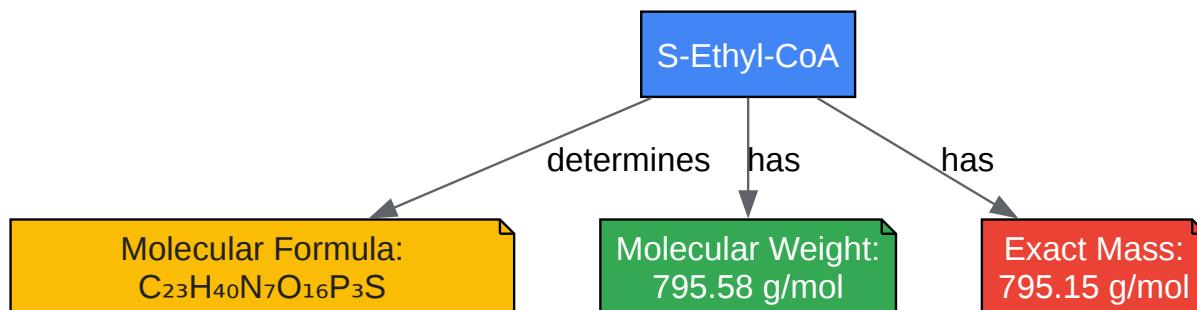
## Chemical Properties of S-Ethyl-CoA

**S-Ethyl-CoA** is a derivative of Coenzyme A, a key molecule in cellular metabolism. The following table summarizes its core chemical data.

Property	Value	Reference
Molecular Formula	C <sub>23</sub> H <sub>40</sub> N <sub>7</sub> O <sub>16</sub> P <sub>3</sub> S (free acid)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	795.58 g/mol (free acid)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Exact Mass	795.15 g/mol (free acid)	<a href="#">[1]</a> <a href="#">[3]</a>

**S-Ethyl-CoA**'s structure incorporates a pantothenate unit, adenosine diphosphate, and an ethyl thioester group. This composition is critical for its function as an acyl group carrier in biochemical reactions.

Below is a diagram illustrating the relationship between **S-Ethyl-CoA** and its fundamental molecular properties.



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### Molecular Properties of **S-Ethyl-CoA**

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## References

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- 2. bocsci.com [bocsci.com]
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